

6-Bromo-5-methylquinoxaline structure elucidation

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Compound of Interest

Compound Name: 6-Bromo-5-methylquinoxaline

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An In-depth Technical Guide to the Structure Elucidation of **6-Bromo-5-methylquinoxaline**

Abstract

The quinoxaline scaffold is a privileged heterocyclic motif integral to numerous pharmacologically active agents, driving extensive research in medicinal chemistry and drug development.[1][2][3] The precise structural characterization of novel quinoxaline derivatives is paramount for establishing definitive structure-activity relationships (SAR) and ensuring the validity of biological findings. This technical guide provides a comprehensive, field-proven methodology for the complete structure elucidation of **6-Bromo-5-methylquinoxaline**. By integrating data from mass spectrometry, infrared spectroscopy, and a suite of one- and two-dimensional nuclear magnetic resonance experiments, we present a self-validating workflow that ensures unambiguous structural confirmation. This document is intended for researchers, scientists, and drug development professionals seeking a robust framework for the characterization of complex heterocyclic compounds.

Introduction: The Significance of the Quinoxaline Core

Quinoxalines, or benzopyrazines, are bicyclic heteroaromatic compounds formed by the fusion of a benzene ring and a pyrazine ring.[1] This structural class is of profound interest due to its wide spectrum of biological activities, including anticancer, antiviral, antibacterial, and kinase inhibitory properties.[2][3] The introduction of specific substituents, such as a bromine atom and a methyl group in the case of **6-Bromo-5-methylquinoxaline**, can significantly modulate a molecule's physicochemical properties and biological targets. Therefore, an irrefutable and detailed understanding of the molecule's constitution—the precise location of each substituent and the connectivity of all atoms—is the foundational prerequisite for any subsequent research and development effort.

The elucidation process is a systematic investigation, where each analytical technique provides a unique piece of the structural puzzle. The convergence of orthogonal data streams is what lends trustworthiness and scientific integrity to the final structural assignment.

The Elucidation Workflow: A Multi-Technique Approach

The definitive confirmation of a chemical structure is not achieved by a single experiment but by the logical synthesis of data from multiple analytical techniques. The workflow for **6-Bromo-5-methylquinoxaline** is designed to first establish the molecular formula and identify key functional groups, followed by a detailed mapping of the atomic connectivity.

Expertise & Causality: The first step in identifying an unknown compound is to determine its molecular weight and elemental formula. High-resolution mass spectrometry (HRMS) is the gold standard for this. For halogenated compounds, the isotopic pattern is a key diagnostic feature. Bromine has two naturally occurring isotopes, ^{79}Br and ^{81}Br , in nearly a 1:1 abundance ratio.[4] This provides a definitive signature in the mass spectrum, immediately confirming the presence of a single bromine atom.

Experimental Protocol (EI-MS):

- **Sample Preparation:** A dilute solution of the purified compound is prepared in a volatile solvent (e.g., methanol or dichloromethane).
- **Injection:** The sample is introduced into the mass spectrometer, typically via direct infusion or through a gas chromatograph (GC) inlet.
- **Ionization:** The sample is vaporized and bombarded with high-energy electrons (typically 70 eV) in the ion source, causing ionization and fragmentation.
- **Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by the mass analyzer.
- **Detection:** Ions are detected, and their abundance is plotted against their m/z value to generate the mass spectrum.

Data Presentation & Interpretation: The molecular formula of **6-Bromo-5-methylquinoxaline** is $\text{C}_9\text{H}_7\text{BrN}_2$. The mass spectrum will exhibit a characteristic pair of peaks for the molecular ion.

Ion	Calculated m/z	Expected Relative Intensity	Interpretation
$[M]^+$ (with ^{79}Br)	~221.98	100%	Molecular ion containing the ^{79}Br isotope.
$[M+2]^+$ (with ^{81}Br)	~223.98	~98%	Molecular ion containing the ^{81}Br isotope, confirming one bromine atom.
$[M-\text{Br}]^+$	~143.06	Variable	Fragment ion resulting from the loss of the bromine radical.
$[M-\text{HCN}]^+$	~194.97	Variable	Common fragmentation pathway for nitrogen-containing heterocyclic compounds.

Table 1: Predicted Mass Spectrometry Data for **6-Bromo-5-methylquinoxaline**.

This distinctive M/M+2 pattern is a self-validating feature for the presence of a single bromine atom in the molecule.

Infrared (IR) Spectroscopy: Functional Group Identification

Expertise & Causality: IR spectroscopy is a rapid and non-destructive technique used to identify the functional groups within a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.^[2] For **6-Bromo-5-methylquinoxaline**, IR confirms the presence of the aromatic system and the specific C=N bonds of the pyrazine ring, while verifying the absence of other functional groups (e.g., -OH, C=O).

Experimental Protocol (FT-IR ATR):

- **Background Scan:** An initial scan is run with the empty attenuated total reflectance (ATR) crystal to capture the background spectrum (e.g., atmospheric CO₂ and H₂O), which is then automatically subtracted from the sample spectrum.^[2]
- **Sample Application:** A small amount of the solid sample is placed directly onto the ATR crystal, and firm contact is ensured using a pressure clamp.
- **Spectrum Acquisition:** The IR spectrum is acquired by co-adding multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- **Data Analysis:** The resulting spectrum is analyzed to identify characteristic absorption bands.

Data Presentation & Interpretation:

Wavenumber (cm ⁻¹)	Vibration Type	Interpretation
3100-3000	Aromatic C-H Stretch	Confirms the presence of the aromatic rings. ^{[5][6]}
~1620	C=N Stretch	Characteristic of the pyrazine ring. ^[5]
1600-1450	Aromatic C=C Stretch	Confirms the benzene and pyrazine ring backbone. ^{[5][6]}
1300-1000	Aromatic C-H In-Plane Bend	Further evidence of the aromatic system. ^[5]
900-675	Aromatic C-H Out-of-Plane Bend	Provides information on the substitution pattern.

Table 2: Characteristic Infrared Absorption Bands for **6-Bromo-5-methylquinoxaline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Map

Expertise & Causality: NMR spectroscopy is the most powerful tool for elucidating the detailed structure of organic molecules in solution.^[1] A combination of 1D (¹H, ¹³C) and 2D (COSY,

HSQC, HMBC) experiments provides a complete picture of the proton and carbon environments and, most critically, their connectivity. This multi-pronged approach creates a self-validating system where every proton and carbon can be unambiguously assigned.

Experimental Protocol:

- **Sample Preparation:** Weigh 5-10 mg of the purified **6-Bromo-5-methylquinoxaline** for ^1H NMR (25-50 mg for ^{13}C NMR) and dissolve it in ~0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a 5 mm NMR tube.^{[1][2]} Ensure the sample is fully dissolved and homogeneous.
- **Instrument Setup:** The sample is placed in the NMR spectrometer. The instrument is tuned, and the magnetic field is "locked" onto the deuterium signal of the solvent. The sample is "shimmed" to optimize the homogeneity of the magnetic field.
- **Data Acquisition:** A series of 1D and 2D NMR experiments are run.
 - ^1H NMR: Provides information on the chemical environment, number, and coupling of protons.
 - ^{13}C NMR: Shows all unique carbon atoms in the molecule.
 - COSY (Correlation Spectroscopy): Identifies protons that are coupled to each other (typically through 2 or 3 bonds).
 - HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton directly to the carbon atom it is attached to.
 - HMBC (Heteronuclear Multiple Bond Correlation): Reveals long-range (2-3 bond) correlations between protons and carbons, which is essential for piecing together the molecular fragments.
- **Data Processing:** The acquired data (Free Induction Decay - FID) is processed using a Fourier Transform (FT), followed by phase and baseline correction to yield the final spectrum.^[1]

Data Presentation & Interpretation:

^1H and ^{13}C NMR Data:

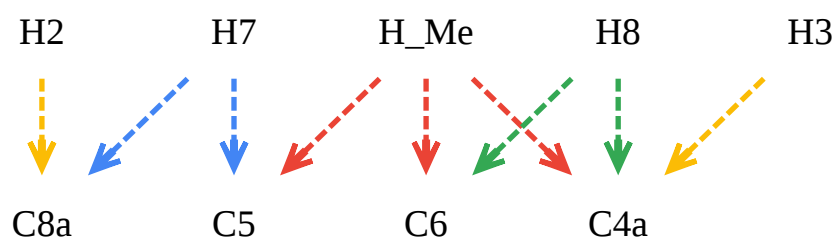
Position	^1H δ (ppm), Multiplicity, J (Hz)	^{13}C δ (ppm)	Key HMBC Correlations (from Proton at Position)
2	~8.8 (s, 1H)	~145	C-3, C-8a
3	~8.8 (s, 1H)	~145	C-2, C-4a
5-CH ₃	~2.8 (s, 3H)	~20	C-5, C-6, C-4a
7	~7.8 (d, J=8.5, 1H)	~130	C-5, C-8a
8	~8.0 (d, J=8.5, 1H)	~128	C-6, C-4a
4a	-	~140	-
5	-	~135	-
6	-	~120	-
8a	-	~141	-

Table 3: Predicted ^1H , ^{13}C , and key HMBC NMR data for **6-Bromo-5-methylquinoxaline**. Chemical shifts (δ) are approximate and can vary based on solvent and concentration.

Analysis Narrative:

- ^1H NMR Spectrum:** The spectrum will show five distinct signals. Two singlets far downfield (~8.8 ppm) are characteristic of the deshielded protons on the pyrazine ring (H-2 and H-3).^[1] In the aromatic region, two doublets (~7.8 and ~8.0 ppm) with a typical ortho-coupling constant ($J \approx 8.5$ Hz) indicate two adjacent protons on the benzene ring (H-7 and H-8). A singlet further upfield (~2.8 ppm) integrating to three protons is definitively the methyl group.
- ^{13}C NMR Spectrum:** Nine distinct signals are expected, corresponding to the nine unique carbon atoms in the structure.
- COSY Spectrum:** A clear cross-peak between the two aromatic doublets (~7.8 and ~8.0 ppm) will confirm the H-7/H-8 spin system.

- HSQC Spectrum: This experiment directly links the proton signals to their attached carbons, for instance, confirming that the singlet at ~2.8 ppm is attached to the carbon at ~20 ppm.
- HMBC Spectrum (The Key to Connectivity): This is where the structure is unequivocally assembled.
 - The methyl protons (~2.8 ppm) will show a correlation to the carbon they are attached to (via HSQC) and, crucially, to the adjacent aromatic carbons C-5 and C-6, and to C-4a. This places the methyl group at position 5.
 - The proton at H-7 will show correlations to C-5 and the bridgehead carbon C-8a.
 - The proton at H-8 will show correlations to C-6 and the bridgehead carbon C-4a. The correlation to C-6, which is also correlated to the methyl group, confirms the relative positions of all substituents on the benzene ring.
 - The pyrazine proton H-2 will show a correlation to the bridgehead carbon C-8a, locking the two rings together in the correct orientation.



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Figure 2: Key HMBC correlations for **6-Bromo-5-methylquinoxaline**.

Single Crystal X-Ray Crystallography: Ultimate Proof

Expertise & Causality: While the combination of MS and NMR provides irrefutable proof of structure, single-crystal X-ray crystallography offers the ultimate confirmation by determining

the exact three-dimensional arrangement of atoms in the solid state.[7][8] It serves as the final arbiter, validating the conclusions drawn from spectroscopic data.

Experimental Protocol Workflow:



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Figure 3: General workflow for single-crystal X-ray crystallography.[9]

The successful generation of a crystal structure would provide precise bond lengths, bond angles, and intermolecular packing information, leaving no ambiguity about the molecular constitution.

Conclusion: A Synthesis of Evidence

The structural elucidation of **6-Bromo-5-methylquinoxaline** is a prime example of modern analytical chemistry, where a synergistic and logical application of multiple techniques leads to an unambiguous conclusion. Mass spectrometry establishes the correct molecular formula and confirms the presence of bromine through its distinct isotopic signature. Infrared spectroscopy identifies the core aromatic and heterocyclic functional groups. Finally, a comprehensive suite of 1D and 2D NMR experiments provides a detailed, atom-by-atom map of the molecular connectivity. Each technique validates the others, creating a robust and trustworthy dataset that definitively confirms the structure as **6-Bromo-5-methylquinoxaline**. This rigorous approach is essential for advancing research in fields like medicinal chemistry, where precise molecular structure is the bedrock of all further study.

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